

Introduction: The Critical Role of Impurity Profiling

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Compound of Interest

Compound Name: *Iguratimod Impurity 10*

Cat. No.: *B8239111*

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Iguratimod (T-614) is a disease-modifying antirheumatic drug (DMARD) used in the treatment of rheumatoid arthritis.[1] Its mechanism involves the modulation of the immune system, including the inhibition of nuclear factor- κ B (NF- κ B) activation, which suppresses the production of inflammatory cytokines.[2] The control of impurities in any active pharmaceutical ingredient (API) is a critical aspect of drug development and manufacturing.[3] Impurities, which can arise from the synthesis process, degradation, or storage, are unwanted chemicals that can impact the safety and efficacy of the final drug product.[3] Regulatory bodies require that any impurity present above a 0.1% threshold must be identified, characterized, and qualified.[2] This guide focuses specifically on **Iguratimod Impurity 10**, providing a framework for its safe handling and analysis.

Chemical Identification and Physicochemical Properties

Accurate identification is the foundation of any chemical safety assessment. **Iguratimod Impurity 10** is a process-related impurity or potential degradation product associated with the synthesis of Iguratimod.

- Systematic Name: N-(2-(2-methoxy-4-(methylsulfonamido)-5-phenoxyphenyl)-2-oxoethyl)acetamide[4]
- CAS Number: 149456-97-3[4]
- Molecular Formula: C₁₈H₂₀N₂O₆S[4]
- Parent Compound: Iguratimod (CAS: 123663-49-0, Formula: C₁₇H₁₄N₂O₆S)[5][6]

The structure of Impurity 10 differs from the parent Iguratimod molecule, which has a chromone core.[7] Impurity 10 lacks this core, suggesting it may arise from a different synthetic route or a significant degradation pathway.

Table 1: Physicochemical Data of **Iguratimod Impurity 10** and Parent Compound

Property	Iguratimod Impurity 10	Iguratimod (Parent API)
Systematic Name	N-(2-(2-methoxy-4-(methylsulfonamido)-5-phenoxyphenyl)-2-oxoethyl)acetamide	N-[7-(methanesulfonamido)-4-oxo-6-phenoxychromen-3-yl]formamide[6]
CAS Number	149456-97-3[4]	123663-49-0[5][8]
Molecular Formula	C ₁₈ H ₂₀ N ₂ O ₆ S[4]	C ₁₇ H ₁₄ N ₂ O ₆ S[5]
Molecular Weight	392.43 g/mol [4]	374.37 g/mol [5]
Appearance	Data not available (likely a white to off-white powder)	White to beige powder[5]
Solubility	Data not available (likely soluble in DMSO, DMF)	DMSO: 5 mg/mL (warmed)[5]

Hazard Identification and Classification (Inferred)

As no specific toxicological studies are publicly available for **Iguratimod Impurity 10**, its hazard profile is inferred from the parent compound, Iguratimod. This approach is standard practice in early-stage impurity management, where the impurity is assumed to have a toxicity profile comparable to or greater than the API until proven otherwise.

The parent compound, Iguratimod, is classified with a GHS08 Health Hazard pictogram and is suspected of damaging fertility or the unborn child (H361).[6][8] Therefore, Impurity 10 must be handled with the same, if not greater, level of caution.

Table 2: Inferred GHS Classification for **Iguratimod Impurity 10**

Element	Classification Details
Pictogram	(GHS08 Health Hazard)
Signal Word	Warning
Hazard Statements	H361 (Inferred): Suspected of damaging fertility or the unborn child.[6][8] H303/313/333 (Precautionary): May be harmful if swallowed, in contact with skin, or if inhaled.
Precautionary Statements	P201 & P202: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[8] P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9] P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][9] P308+P313: IF exposed or concerned: Get medical advice/attention.[8] P405: Store locked up.[8][10] P501: Dispose of contents/container to an approved waste disposal plant.[10]

Causality: The inference of reproductive toxicity (H361) is a direct precautionary measure based on the classification of the parent API, Iguratimod.[6][8] Until data proves otherwise, any related impurity must be assumed to carry similar systemic risks.

Experimental Protocols: Safe Handling & Analytical Standard Preparation

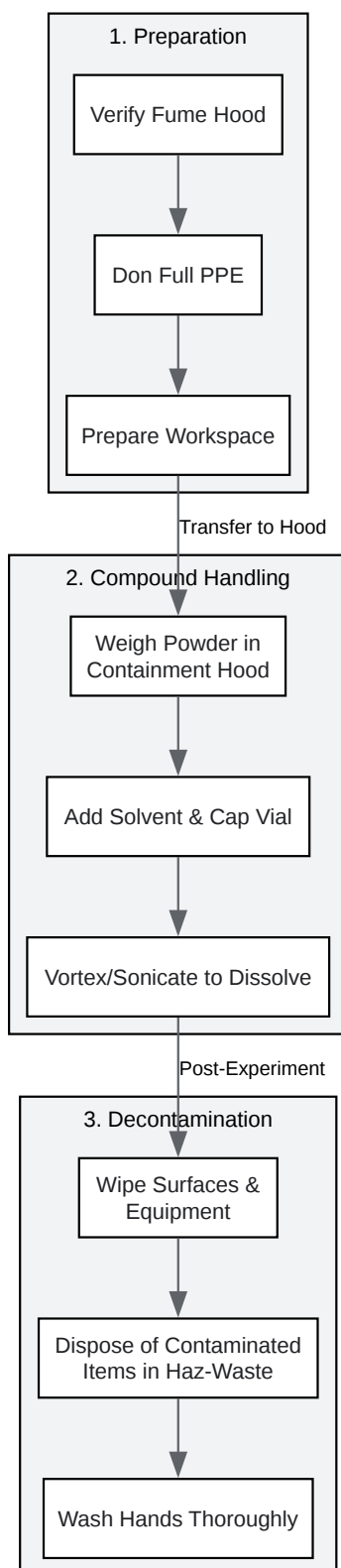
Adherence to strict protocols is non-negotiable when handling uncharacterized, potent compounds. The following workflows are designed to minimize exposure and ensure experimental integrity.

Protocol 1: Safe Laboratory Handling Workflow

This protocol outlines the minimum requirements for handling **Iguratimod Impurity 10** powder.

- Preparation & Engineering Controls:
 - Confirm functionality of the designated chemical fume hood.
 - Prepare the work surface by covering it with absorbent, disposable bench paper.
 - Ensure a calibrated analytical balance is placed within a ventilated balance enclosure or powder containment hood.
- Personal Protective Equipment (PPE):
 - Don two pairs of nitrile gloves (outer pair to be changed frequently).
 - Wear a lab coat with elastic cuffs, fully fastened.
 - Wear ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.
 - If there is any risk of aerosol generation outside of a fume hood, a NIOSH-approved respirator is required.^[10]
- Compound Handling & Weighing:
 - Perform all manipulations of the solid compound within the fume hood or containment enclosure.
 - Use dedicated spatulas and weighing papers.
 - Carefully weigh the required amount of the impurity. Avoid creating dust.
- Solubilization:
 - Add the solvent (e.g., DMSO) to the vial containing the weighed powder using a calibrated pipette.
 - Cap the vial securely before vortexing or sonicating to dissolve.

- Decontamination & Waste Disposal:
 - Wipe all surfaces, equipment, and external vial surfaces with a suitable deactivating solution (e.g., 70% ethanol followed by water).
 - Dispose of all contaminated disposables (gloves, bench paper, pipette tips) in a clearly labeled hazardous chemical waste container.
 - Wash hands thoroughly after removing PPE.[9]



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Caption: Safe Handling Workflow for Potent Compounds.

Protocol 2: Analytical Standard Preparation (1 mg/mL Stock in DMSO)

This protocol ensures the accurate preparation of a primary stock solution for use in quantitative analysis (e.g., HPLC, LC-MS).

- Objective: To prepare a 1.0 mg/mL stock solution of **Iguratimod Impurity 10**.
- Materials:
 - **Iguratimod Impurity 10** solid reference standard.
 - HPLC-grade Dimethyl Sulfoxide (DMSO).
 - Calibrated analytical balance (readable to 0.01 mg).
 - Class A volumetric flask (e.g., 1 mL or 5 mL).
 - Calibrated micropipettes.
 - Amber glass vial for final storage.
- Procedure:
 1. Accurately weigh approximately 1.0 mg of **Iguratimod Impurity 10** into a tared weighing vessel. Record the exact weight (e.g., 1.05 mg).
 2. Carefully transfer the weighed powder into the volumetric flask.
 3. Rinse the weighing vessel with small aliquots of DMSO and transfer the rinsate into the volumetric flask to ensure quantitative transfer.
 4. Add DMSO to the flask until it is approximately 80% full.
 5. Cap and gently swirl or sonicate the flask until the solid is completely dissolved.
 6. Allow the solution to return to room temperature.

7. Carefully add DMSO dropwise to bring the solution volume precisely to the calibration mark on the neck of the flask.
8. Cap and invert the flask 15-20 times to ensure homogeneity.
9. Transfer the solution to a labeled amber vial for storage.
10. Calculation: Actual Concentration (mg/mL) = (Actual Weight (mg)) / (Volume of Flask (mL))

First-Aid and Emergency Procedures

In the event of an exposure, immediate and appropriate action is critical.

Table 3: Emergency First-Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[11]
Skin Contact	Immediately remove all contaminated clothing. [11] Wash the affected area with plenty of soap and water for at least 15 minutes.[11] Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[11] Rinse mouth with water.[11] Never give anything by mouth to an unconscious person.[11] Seek immediate medical attention.
Accidental Release	Evacuate the area. Wear appropriate PPE. Gently sweep or scoop up the solid material, avoiding dust generation. Place in a sealed container for disposal. Ventilate the area and wash the spill site.
Fire Fighting	Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[11] Wear self-contained breathing apparatus (SCBA) to prevent inhalation of hazardous decomposition products like carbon oxides, nitrogen oxides, and sulfur oxides.[11]

Storage and Stability

Proper storage is essential to maintain the integrity of the reference standard.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [10] The recommended storage temperature for the parent compound is often 2-8°C or -20°C.[5] Follow the supplier's recommendation for the impurity standard. Protect from light.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong acids, and strong bases, which could promote degradation.[8][9]
- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions.[9] However, as an impurity, its stability profile may not be fully characterized. It is advisable to prepare fresh solutions for critical analyses.

Conclusion

While specific toxicological data for **Iguratimod Impurity 10** is not publicly available, a robust safety framework can be established by leveraging data from the parent API. By adhering to the principles of GHS, implementing stringent handling protocols, and preparing for potential emergencies, researchers can manage the risks associated with this compound. The integrity of pharmaceutical research and development depends on a culture of safety, particularly in the meticulous characterization and control of all chemical entities, including impurities.

References

- SynZeal. (n.d.). Iguratimod Impurities. Retrieved February 5, 2026, from [\[Link\]](#)
- FDA. (2021, March 11). Safety Evaluation of Drug Substance Impurities in Generics. YouTube. Retrieved February 5, 2026, from [\[Link\]](#)
- Mucke, H. A. M. (2012). Iguratimod: a new disease-modifying antirheumatic drug. *Drugs of Today*, 48(9), 577-586.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 124246, Iguratimod. Retrieved February 5, 2026, from [\[Link\]](#)
- Pharmaffiliates. (2024, September 2). Iguratimod impurity identification, characterization, and synthesis. Retrieved February 5, 2026, from [\[Link\]](#)
- Cleanchem Laboratories. (n.d.). MATERIAL SAFETY DATA SHEETS IGURATIMOD IMPURITY 1. Retrieved February 5, 2026, from [\[Link\]](#)

- Wikipedia. (n.d.). Iguratimod. Retrieved February 5, 2026, from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 3365, Fluconazole. Retrieved February 5, 2026, from [[Link](#)]
- Rawat, A. et al. (2017). OVERVIEW ON IMPURITY PROFILING AND REPORTING METHODOLOGIES ADOPTED BY UNITED STATES AND EUROPE. World Journal of Pharmaceutical Research, 6(14), 206-220.

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Sources

- 1. [Iguratimod - Wikipedia \[en.wikipedia.org\]](#)
- 2. [wisdomlib.org \[wisdomlib.org\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [tlcpharmaceuticalstandards.com \[tlcpharmaceuticalstandards.com\]](#)
- 5. [Iguratimod = 98 HPLC 123663-49-0 \[sigmaaldrich.com\]](#)
- 6. [Iguratimod | C17H14N2O6S | CID 124246 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 7. [Portico \[access.portico.org\]](#)
- 8. [cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- 9. [file.medchemexpress.com \[file.medchemexpress.com\]](#)
- 10. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 11. [cleanchemlab.com \[cleanchemlab.com\]](#)
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